

Application Notes and Protocols for IHMT-IDH1-053 in Cell Culture

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Compound of Interest

Compound Name: IHMT-IDH1-053

Cat. No.: B12387073

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Audience: Researchers, scientists, and drug development professionals.

Introduction

IHMT-IDH1-053 is a potent and irreversible inhibitor of mutant isocitrate dehydrogenase 1 (IDH1), specifically targeting the R132H mutation with a reported IC₅₀ of 4.7 nM.^{[1][2][3][4][5][6]} It demonstrates high selectivity for IDH1 mutants over wild-type IDH1 and both wild-type and mutant IDH2.^{[1][2]} The compound functions by covalently binding to the Cys269 residue in an allosteric pocket near the NADPH binding site of the mutant enzyme.^{[1][2][7]} This irreversible binding effectively inhibits the neomorphic activity of mutant IDH1, which is the conversion of α -ketoglutarate (α -KG) to the oncometabolite 2-hydroxyglutarate (2-HG).^{[1][2][7]} Inhibition of 2-HG production has been shown to suppress the proliferation of cancer cells harboring IDH1 mutations, such as in certain gliomas and acute myeloid leukemia (AML).^{[1][2][7]} These application notes provide detailed protocols for the solubilization and preparation of **IHMT-IDH1-053** for use in cell culture experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data for **IHMT-IDH1-053**.

Parameter	Value	Notes
Molecular Formula	C ₂₅ H ₃₃ FN ₆ O ₄ S	[5][8]
Molecular Weight	532.63 g/mol	[5][8]
IC ₅₀ (IDH1 R132H)	4.7 nM	In vitro enzyme assay.[1][2][5][6]
IC ₅₀ (2-HG Production)	28 nM	In IDH1 R132H mutant transfected 293T cells.[1][2][7]
Solubility	Soluble in DMSO	Specific concentration not provided, but DMSO is the recommended solvent.[5] May require sonication. For other similar compounds, solubility in DMSO can be high (e.g., 100 mg/mL), but this should be determined empirically.[9]
Slightly soluble in methanol		
Insoluble in water		
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[5][9]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[5][9]

Experimental Protocols

Protocol 1: Preparation of IHMT-IDH1-053 Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **IHMT-IDH1-053**, typically in dimethyl sulfoxide (DMSO).

Materials:

- **IHMT-IDH1-053** powder

- Anhydrous/hygroscopic dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Vortex mixer
- Sonicator (optional, but recommended)

Procedure:

- **Equilibrate:** Allow the vial of **IHMT-IDH1-053** powder to reach room temperature before opening to prevent condensation.
- **Calculate Volume:** Determine the required volume of DMSO to add to achieve the desired stock concentration (e.g., 10 mM or 20 mM). Use the following formula: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})}$
- **Dissolution:** Add the calculated volume of DMSO to the vial of **IHMT-IDH1-053** powder.
- **Solubilization:** Vortex the solution thoroughly to dissolve the compound. If the compound does not fully dissolve, brief sonication in a water bath may be necessary to facilitate dissolution.^[9] Visually inspect the solution to ensure there are no visible particulates.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.^[9]
- **Storage:** Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).^{[5][9]}

Protocol 2: Preparation of Working Solution for Cell Culture

This protocol details the dilution of the DMSO stock solution into a final working concentration in cell culture medium.

Materials:

- **IHMT-IDH1-053** stock solution (from Protocol 1)

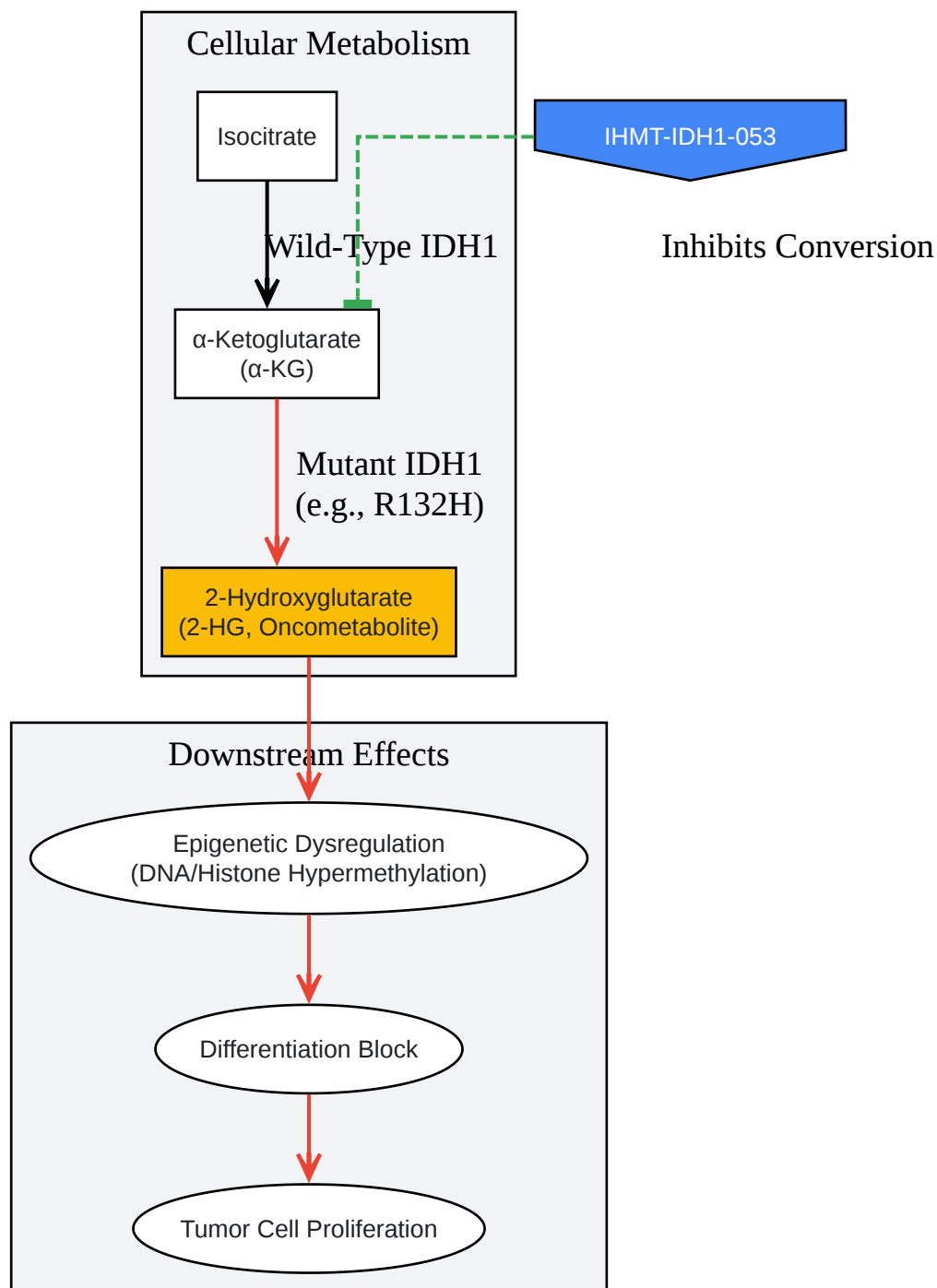
- Pre-warmed complete cell culture medium appropriate for your cell line
- Sterile conical tubes or microcentrifuge tubes

Procedure:

- Thaw Stock: Thaw a single aliquot of the **IHMT-IDH1-053** stock solution at room temperature.
- Calculate Dilution: Determine the volume of stock solution needed to achieve the final desired working concentration in your cell culture medium. For example, to prepare 10 mL of medium with a final concentration of 100 nM from a 10 mM stock, you would need 1 μ L of the stock solution.
 - Note on Concentration: The optimal working concentration should be determined empirically for each cell line and experimental setup. A good starting point is to test a range of concentrations around the IC₅₀ values (e.g., from 10 nM to 1 μ M).
- Serial Dilution (Recommended): To ensure accurate and homogenous mixing, it is recommended to perform a serial dilution. a. First, dilute the stock solution into a small volume of culture medium (e.g., add 1 μ L of 10 mM stock to 999 μ L of medium to get a 10 μ M intermediate solution). b. Then, add the appropriate volume of this intermediate solution to your final volume of cell culture medium.
- Final Mixing: Add the calculated volume of the diluted inhibitor to the pre-warmed cell culture medium. Mix gently by inverting the tube or pipetting up and down.
- pH Check (Optional): For high concentrations of the inhibitor, ensure that the addition of the DMSO-based solution does not significantly alter the pH of the final culture medium. The final concentration of DMSO should ideally be kept below 0.5% to avoid solvent-induced cytotoxicity.
- Cell Treatment: Remove the existing medium from your cell culture plates and replace it with the medium containing the final working concentration of **IHMT-IDH1-053**.
- Incubation: Incubate the cells for the desired experimental duration.

Visualizations

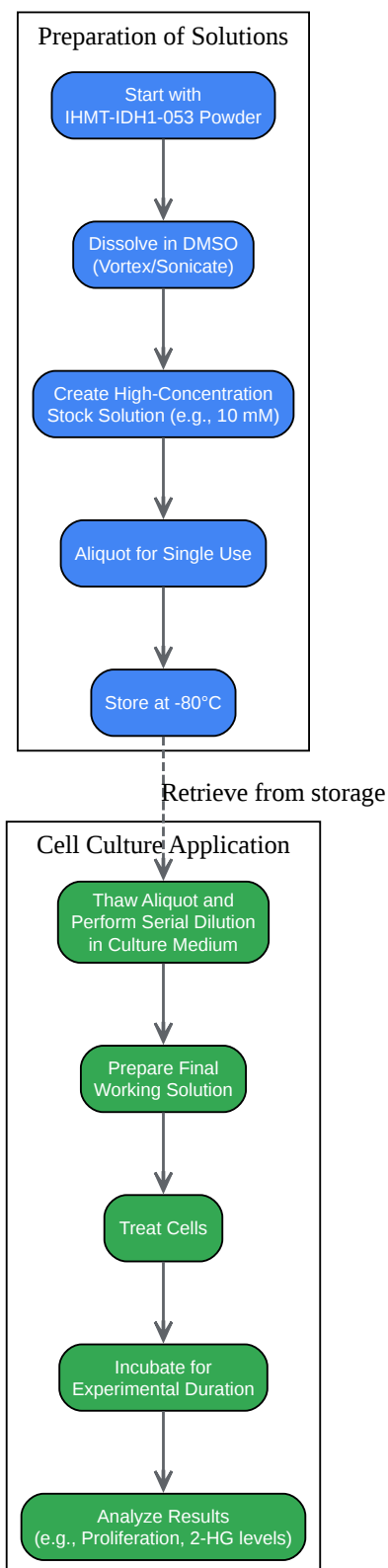
Signaling Pathway Diagram



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Caption: Mechanism of action of **IHMT-IDH1-053** in cells with mutant IDH1.

Experimental Workflow Diagram



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Caption: Workflow for preparing **IHMT-IDH1-053** for cell culture experiments.

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